

Technical Guide: Physicochemical Properties and Synthesis of 3,4-Diaminotoluene

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Compound of Interest

Compound Name: 3,4-Diaminotoluene

Cat. No.: B134574

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This technical guide provides an in-depth overview of the physical properties, specifically the melting and boiling points, of **3,4-Diaminotoluene**. It also details the experimental methodologies for determining these properties and outlines a common industrial synthesis route.

Physicochemical Data of 3,4-Diaminotoluene

3,4-Diaminotoluene, also known as 4-methyl-1,2-benzenediamine, is a crystalline solid that appears colorless to brownish-purple.^[1] It is soluble in water, alcohol, and ether.^[1] The key physical constants are summarized in the table below.

Property	Value	Conditions
Melting Point	87-90 °C	
87-89 °C	(lit.) ^{[2][3][4]}	
80-90 °C	^[1]	
Boiling Point	265 °C	(sublimes) ^[1]
155-156 °C	at 18 mmHg ^{[2][4][5]}	

Experimental Protocols

Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. It is a crucial indicator of purity, with pure compounds typically exhibiting a sharp melting range. The capillary method is a common and reliable technique for determining the melting point of a crystalline solid like **3,4-Diaminotoluene**.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or a digital device)
- Capillary tubes (sealed at one end)
- Thermometer
- Heating medium (e.g., mineral oil)
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of dry **3,4-Diaminotoluene** is finely ground using a mortar and pestle.
- Capillary Tube Packing: The open end of a capillary tube is pressed into the powdered sample. The tube is then tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.
- Apparatus Setup: The packed capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is then placed in the melting point apparatus.
- Heating: The apparatus is heated gently and at a steady rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.

- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has melted is recorded as the end of the melting range.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For substances that may decompose at their atmospheric boiling point, determination at reduced pressure is common. The Thiele tube method is a suitable technique for determining the boiling point of small quantities of liquid.

Apparatus:

- Thiele tube
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating source (e.g., Bunsen burner)
- Liquid paraffin or other suitable heating oil

Procedure:

- Sample Preparation: A small amount of the liquid sample is placed in the small test tube.
- Capillary Inversion: A capillary tube, sealed at one end, is placed into the test tube with the open end downwards.
- Apparatus Assembly: The test tube is attached to a thermometer, and this assembly is placed in the Thiele tube containing the heating oil.
- Heating: The side arm of the Thiele tube is heated gently.^[6] As the temperature rises, a stream of bubbles will emerge from the inverted capillary tube.

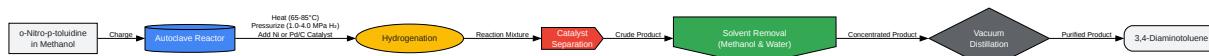
- Observation: Heating is stopped when a continuous stream of bubbles is observed. As the apparatus cools, the liquid will begin to enter the capillary tube. The temperature at which the liquid just starts to enter the capillary is the boiling point of the substance at that pressure.[6]

Synthesis of 3,4-Diaminotoluene

A prevalent industrial method for synthesizing **3,4-Diaminotoluene** is through the catalytic hydrogenation of o-nitro-p-toluidine.[7][8] This process is efficient, with high product purity and yield.

Reaction: The core of the synthesis is the reduction of the nitro group on o-nitro-p-toluidine to an amino group, yielding **3,4-Diaminotoluene**.

Workflow Diagram:



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Caption: Industrial synthesis workflow for **3,4-Diaminotoluene**.

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